

Application Note & Synthesis Protocol: Ethyl N-(3-chlorophenyl)-N-hydroxycarbamate

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Compound of Interest

Compound Name: *ethyl N-(3-chlorophenyl)-N-hydroxycarbamate*

CAS No.: 28266-71-9

Cat. No.: B11955609

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For: Researchers, scientists, and drug development professionals.

Introduction: The Significance of N-Aryl-N-hydroxycarbamates

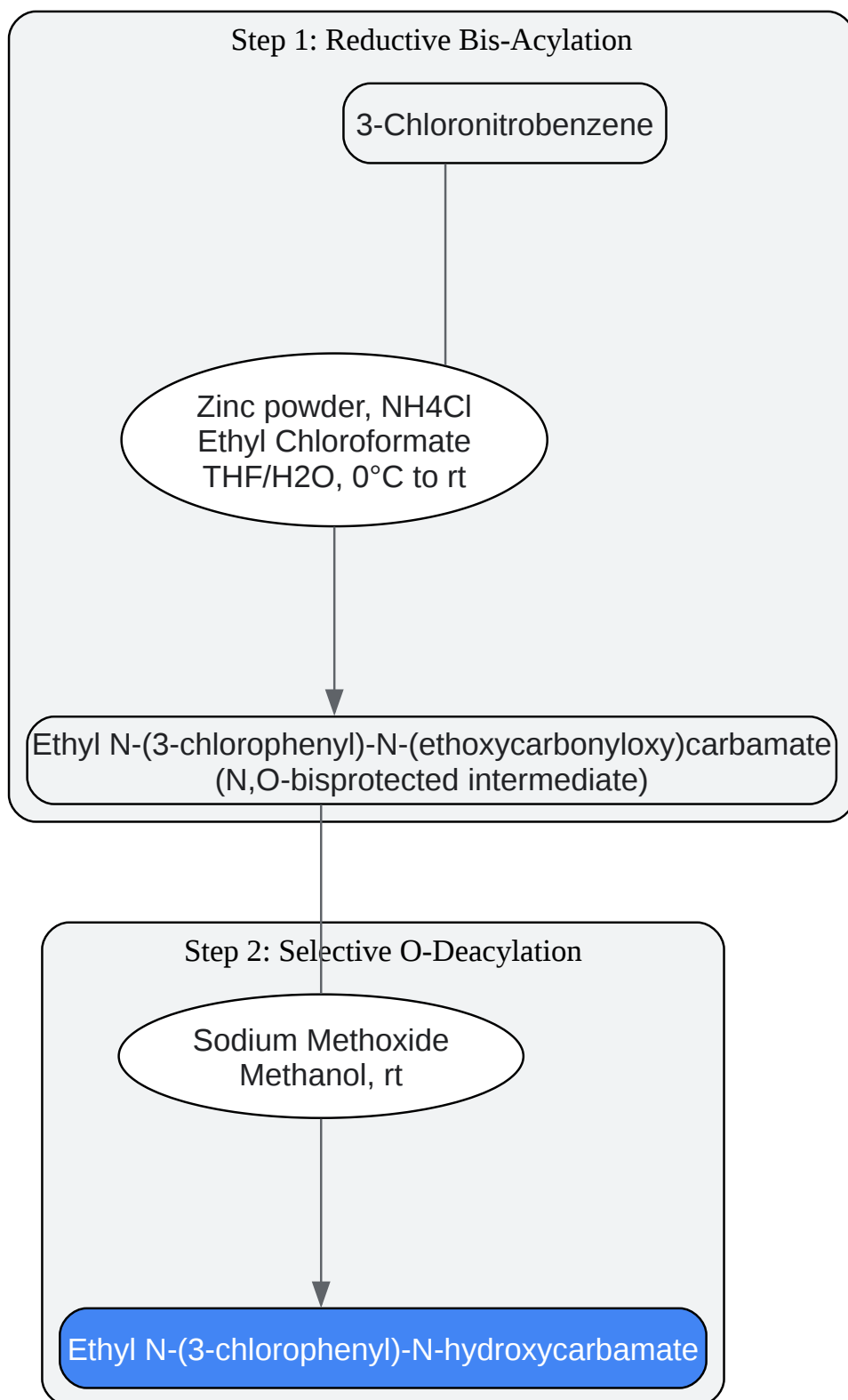
N-Aryl-N-hydroxycarbamates, such as **ethyl N-(3-chlorophenyl)-N-hydroxycarbamate**, are a pivotal class of organic compounds. Their utility stems from their role as versatile building blocks in the synthesis of a wide array of biologically active molecules and natural products. The presence of the N-hydroxycarbamate functionality imparts unique chemical reactivity, making these compounds valuable precursors for creating complex heterocyclic structures, nitrones, and various amino acid derivatives. In the realm of medicinal chemistry, this motif is of particular interest for the development of novel therapeutic agents. This document provides a comprehensive, field-tested protocol for the synthesis of **ethyl N-(3-chlorophenyl)-N-hydroxycarbamate**, grounded in established chemical principles.

Synthetic Strategy: A Two-Step Approach from 3-Chloronitrobenzene

The synthesis of **ethyl N-(3-chlorophenyl)-N-hydroxycarbamate** is efficiently achieved through a two-step process starting from 3-chloronitrobenzene. This method, adapted from a facile procedure developed by Porzelle, Woodrow, and Tomkinson, circumvents the challenges often associated with the direct synthesis and isolation of N-aryl hydroxylamines, which are prone to over-reduction.^{[1][2]} The key to this strategy is an initial zinc-mediated reduction of the nitroarene in the presence of ethyl chloroformate. This in-situ trapping of the intermediate N-(3-chlorophenyl)hydroxylamine as a more stable N,O-bisprotected derivative prevents its further reduction to the corresponding aniline. The subsequent selective removal of the O-alkoxycarbonyl group yields the desired N-hydroxycarbamate in high purity and yield.

Reaction Workflow Diagram

The overall synthetic workflow can be visualized as follows:



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Sources

- [1. Thieme E-Journals - Synlett / Abstract \[thieme-connect.de\]](#)
- [2. Facile Procedure for the Synthesis of N-Aryl-N-hydroxy Carbamates \[organic-chemistry.org\]](#)
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